

Addressing adhesion failure between "Truliner" and denture teeth

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Technical Support Center: Truliner Adhesion

This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing adhesion failure between **Truliner**™ brand relining materials and denture teeth during experimental applications.

Frequently Asked Questions (FAQs)

Q1: What are the primary chemical compositions of **Truliner** and denture teeth, and how do they influence adhesion?

A1: Successful adhesion relies on chemical compatibility between the reline material and the denture substrate.

- **Truliner**: This product comes in two primary formulations: "Original **Truliner**," which is a polymethyl methacrylate (PMMA) based material, and "New **Truliner**," which is a polyethyl methacrylate (PEMA) based material.[1][2][3][4] It is critical to note that the liquid (monomer) and powder (polymer) of these two versions are not interchangeable.[5][6][7]
- Denture Teeth: The vast majority of modern denture teeth are made from acrylic resin, a material chemically similar to PMMA.[8][9][10] This similarity is advantageous, as the monomer in the **Truliner** liquid can penetrate the acrylic of the denture tooth, creating a strong, chemically fused bond through the formation of an interpenetrating polymer network.

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[11] Adhesion to porcelain teeth is significantly weaker as it relies on mechanical interlocking rather than a chemical bond.[8][12]

Q2: What are the most common causes of adhesion failure between **Truliner** and denture teeth?

A2: Adhesion failure is typically a multi-factorial issue, but most problems can be traced to a few key areas. The most common causes include poor surface preparation, surface contamination, improper material mixing and application, and incorrect curing.[13] Incompatibility between the adhesive and the substrate, such as attempting to bond to a highly cross-linked acrylic that prevents monomer penetration, can also be a cause.[11][13]

Q3: My **Truliner** reline is peeling away cleanly from the denture tooth. What type of failure is this and how do I prevent it?

A3: This is a classic example of adhesive failure, which occurs at the interface between the reline material and the denture tooth.[13][14] It indicates that the adhesive did not properly wet or bond to the substrate surface.

Prevention Strategies:

- Thorough Surface Preparation: The denture surface must be meticulously cleaned, completely dried, and mechanically roughened.[15][16] The manufacturer's instructions for Truliner specify roughening the surface to be bonded by about 2mm to increase the surface area and provide mechanical undercuts for the material to lock into.[15]
- Avoid Contamination: Ensure the prepared surface is free from any contaminants like dust, oils, or moisture prior to applying the reline material.[13][16] Handling surfaces with bare hands can transfer oils that inhibit bonding.[16]
- Use of a Bonding Agent/Primer: While **Truliner** is designed to chemically fuse with acrylic, applying a thin layer of the monomer liquid to the prepared surface just before applying the mixed material can enhance penetration and improve the bond.

Q4: The **Truliner** material itself seems to be crumbling or cracking, but parts are still bonded to the tooth. What does this indicate?



A4: This is known as cohesive failure, where the adhesive material itself breaks, rather than the bond to the substrate.[13][14] This type of failure points to a problem with the integrity of the reline material itself.

Common Causes and Solutions:

- Incorrect Mix Ratio: An improper powder-to-liquid ratio can result in a weak, porous final polymer.[3] For Original **Truliner**, the specified ratio is 15 ml of powder to 7.6 ml of liquid.[15]
- Inadequate Mixing: The powder and liquid should be spatulated for approximately 30 seconds until a smooth, honey-like consistency is achieved to ensure complete wetting of the polymer powder.[15]
- Contamination of Material: If contaminants are introduced into the mix, they can create voids and stress points within the cured material, leading to cohesive failure.[13][16]
- Porosity: Curing under pressure, for example in a pressure pot, is recommended to create a
 denser, less porous, and stronger reline, which is less prone to cohesive failure.[15]

Q5: Can environmental conditions in the lab affect the bond strength of Truliner?

A5: Yes, environmental factors can significantly impact the bonding process.

- Temperature: Higher temperatures will accelerate the polymerization reaction, reducing the working time. Conversely, colder temperatures will slow it down.[13]
- Humidity: Moisture can interfere with the chemical bond at the interface and can be
 absorbed by the polymer powder, affecting the final properties of the cured material.[13][14]
 It is crucial to work in a controlled environment and ensure all components are dry.
- Storage: Prolonged exposure of the bonded components to water can weaken the bond over time.[12][17]

Troubleshooting Guide & Protocols Experimental Protocol: Achieving Optimal Adhesion

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This protocol outlines the key steps for applying **Truliner** to an acrylic denture tooth surface to maximize bond strength.

- Material Identification and Preparation:
 - Confirm the **Truliner** type (Original PMMA or New PEMA) and use only the corresponding liquid and powder.
 - Verify the denture tooth material is acrylic resin.
 - Clean the denture tooth surface with a suitable agent (e.g., ethanol) to remove any contaminants and allow it to dry completely.
- Surface Roughening (Mechanical Preparation):
 - Using a laboratory burr (e.g., an acrylic burr), carefully roughen the 2mm of the denture tooth surface where the reline is to be applied.[15] The goal is to create a rough, clean surface with increased surface area, free of any shine.
 - Remove all grinding debris with a clean, dry air stream.
- Mixing Truliner:
 - In a clean mixing cup, dispense 7.6 ml of Truliner liquid.[15]
 - Add 15 ml of Truliner powder to the liquid.[15]
 - Spatulate immediately for 30 seconds until the mixture reaches a uniform, honey-like consistency.[15]
- Application and Curing:
 - Apply the mixed **Truliner** to the prepared tooth surface.
 - Once the material loses its glossy appearance and becomes dough-like (approximately 1 minute), it is in the final stages of polymerization.[15]



- For optimal physical properties and reduced porosity, place the assembly in a pressure pot (40 psi) containing warm water for the final cure. This is highly recommended to achieve a stronger, denser material.[15]
- Safety Note: Truliner undergoes an exothermic reaction, generating heat.[15] If used for intraoral applications, the denture must be removed from the patient's mouth before the final set to avoid tissue burns.[15]

• Finishing:

 After the material has fully cured (approximately 15-20 minutes), it can be trimmed and polished using standard acrylic finishing techniques.[4][5]

Quantitative Data Summary

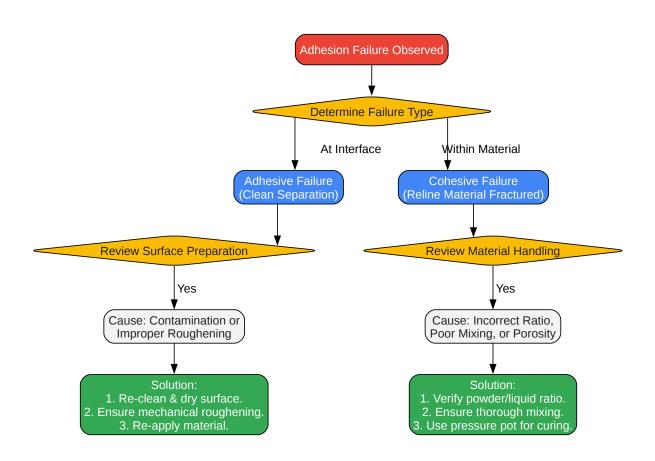
The bond strength between reline materials and denture bases is a critical factor for clinical success and experimental reliability. Below is a summary of tensile bond strength values from relevant studies.

Reline Material	Denture Base Polymer	Mean Tensile Bond Strength (MPa)	Clinical Acceptance Threshold (MPa)
Original Truliner (PMMA-based)	Heat-polymerized PMMA	31.70 (± 4.09)[18]	≥ 0.44[19]
New Truliner (PEMA-based)	Heat-polymerized PMMA	26.23 (± 3.98)[18]	≥ 0.44[19]
Various Hard Reline Materials	Additively Manufactured (3D Printed)	1.02 - 1.56[20]	≥ 1.0 (ISO 10139- 2:2016)[21]

Table 1: Summary of tensile bond strength data for **Truliner** and other reline materials.

Visual Guides Logical Troubleshooting Workflow



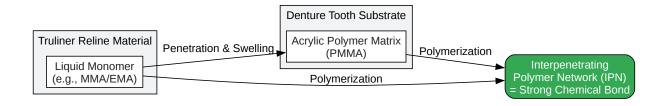


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Caption: Troubleshooting workflow for diagnosing adhesion failures.

Mechanism of Chemical Adhesion





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Caption: Simplified mechanism of chemical bonding at the interface.

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References

- 1. supplyclinic.com [supplyclinic.com]
- 2. TRUE-O Original Truliner Uhler Dental [uhlerdental.com]
- 3. Original Truliner PMMA Denture Corrective Relining Material | TDSC.com [tdsc.com]
- 4. dental.keystoneindustries.com [dental.keystoneindustries.com]
- 5. New Truliner® PEMA Denture Corrective Relining Material Bosworth | Cargus International Dental Supplies [cargus.com]
- 6. Bosworth Original Truliner Denture Relining | Noble Dental Supplies | Updated 2023 [nobledentalsupplies.com]
- 7. Original Truliner® Bosworth | Cargus International Dental Supplies [cargus.com]
- 8. sugarhillcornersdentistry.com [sugarhillcornersdentistry.com]
- 9. What Are Dentures Made Of? | Colgate® [colgate.com]
- 10. affordabledentures.com [affordabledentures.com]
- 11. cdnx.uobabylon.edu.iq [cdnx.uobabylon.edu.iq]

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- 12. Denture Liners: A Systematic Review Relative to Adhesion and Mechanical Properties -PMC [pmc.ncbi.nlm.nih.gov]
- 13. unicheminc.com [unicheminc.com]
- 14. 5 Reasons for Adhesion and Cohesion Failure in Adhesive Tape Converter's Corner [jbc-tech.com]
- 15. dental.keystoneindustries.com [dental.keystoneindustries.com]
- 16. unicheminc.com [unicheminc.com]
- 17. Factors affecting the bond strength of denture base and reline acrylic resins to base metal materials PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. scispace.com [scispace.com]
- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
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